

M1001: A Technical Guide to a Novel HIF-2 α Agonist

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Compound of Interest

Compound Name: M1001

Cat. No.: B15576307

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Abstract

M1001 is a small molecule compound identified as a weak agonist of Hypoxia-Inducible Factor-2 α (HIF-2 α). It functions as a critical research tool for elucidating the physiological and pathological roles of the HIF-2 α signaling pathway. By allosterically stabilizing the HIF-2 α /ARNT heterodimer, **M1001** enhances the transcription of HIF-2 α target genes. This technical guide provides a comprehensive overview of the core function of **M1001**, including its mechanism of action, quantitative biophysical data, detailed experimental protocols for its characterization, and a visual representation of its signaling pathway.

Core Mechanism of Action

M1001 exerts its biological effect through direct interaction with the Per-ARNT-Sim (PAS) B domain of the HIF-2 α subunit. This binding event induces a specific conformational change, enhancing the stability of the heterodimeric complex formed between HIF-2 α and its binding partner, the Aryl Hydrocarbon Receptor Nuclear Translocator (ARNT). The stabilized HIF-2 α /ARNT complex exhibits increased affinity for Hypoxia Response Elements (HREs) within the promoter regions of target genes, leading to their transcriptional activation.

Furthermore, **M1001** has been observed to reduce the interaction between HIF-2 α and the von Hippel-Lindau (VHL) tumor suppressor protein. Under normoxic conditions, VHL targets HIF-2 α

for proteasomal degradation. By interfering with this interaction, **M1001** contributes to the stabilization and accumulation of HIF-2 α , thereby amplifying its transcriptional activity.

Quantitative Data

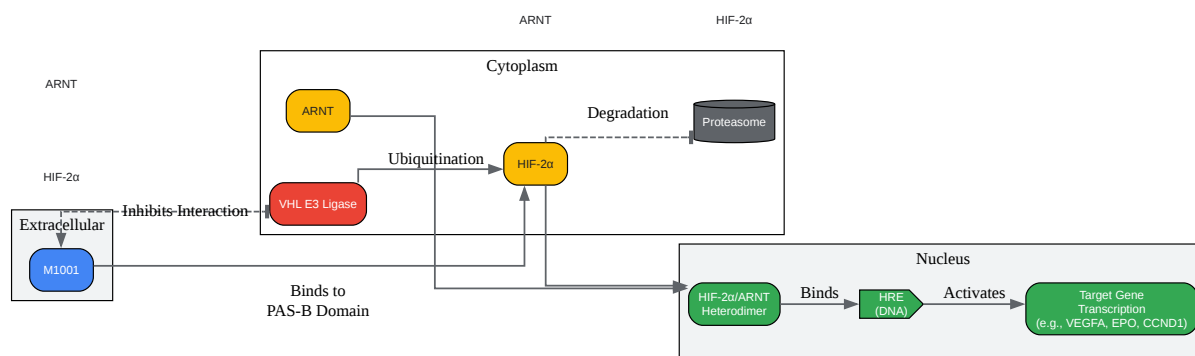
The biophysical and cellular activities of **M1001** have been quantified through various assays. The following tables summarize the key quantitative parameters.

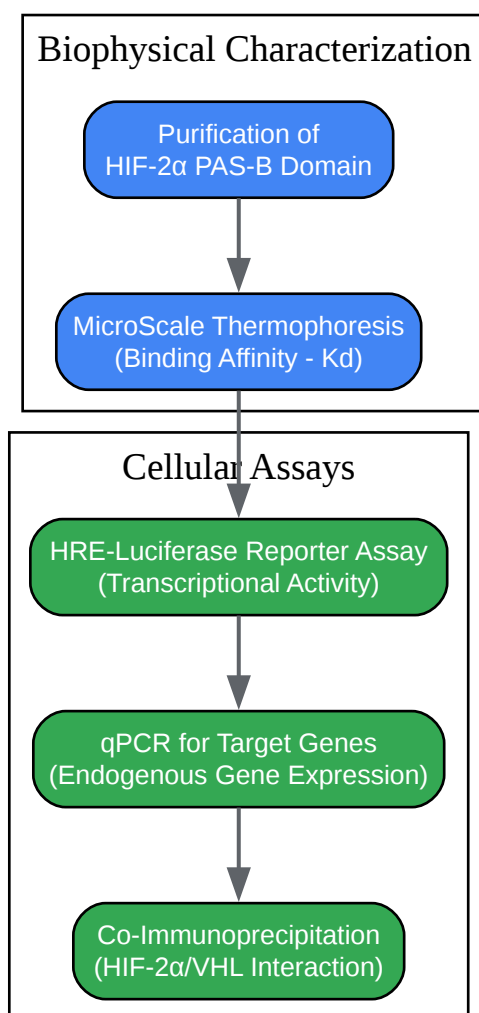
Parameter	Value	Method	System
Binding Affinity (Kd)	~667 nM	MicroScale Thermophoresis (MST)	Purified HIF-2 α PAS-B domain
Effect on Gene Expression	Modest Increase	Quantitative PCR (qPCR) / Reporter Gene Assay	786-O cells
Effect on HIF-2 α /VHL Interaction	Reduction	Co-Immunoprecipitation	In vitro / Cellular models

Table 1: Summary of Quantitative Data for **M1001**

Signaling Pathway

M1001 initiates a signaling cascade that culminates in the expression of various genes crucial for cellular adaptation to hypoxia.





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